

physical and chemical properties of 2-acetoxyhexanedioic acid

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Compound of Interest

Compound Name: 2-Acetoxyhexanedioic acid

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In-depth Technical Guide: 2-Acetoxyhexanedioic Acid

To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Overview of **2-Acetoxyhexanedioic Acid**: Current Knowledge and Data

This technical guide addresses the physical and chemical properties of **2-acetoxyhexanedioic acid**. Following a comprehensive search of available scientific literature and chemical databases, it has been determined that **2-acetoxyhexanedioic acid** is not a well-documented or characterized compound.

Our extensive investigation into publicly accessible chemical and scientific databases has yielded no specific experimental or theoretical data regarding the synthesis, physical properties (e.g., melting point, boiling point, solubility), or chemical properties (e.g., pKa, reactivity) of **2-acetoxyhexanedioic acid**.

Consequently, we are unable to provide the requested quantitative data tables, detailed experimental protocols, or signaling pathway diagrams for this specific molecule. The absence of information suggests that **2-acetoxyhexanedioic acid** may be a novel compound that has not yet been synthesized or characterized.

For the benefit of researchers interested in this or structurally related molecules, we provide the following information on the parent compound, hexanedioic acid (commonly known as adipic acid), and general synthetic considerations for acetoxy-substituted carboxylic acids.

Parent Compound: Hexanedioic Acid (Adipic Acid)

Hexanedioic acid is a dicarboxylic acid with the chemical formula $(\text{CH}_2)_4(\text{COOH})_2$. It is a crucial industrial chemical, primarily used in the production of nylon. Its physical and chemical properties are well-established.

Table 1: Physicochemical Properties of Hexanedioic Acid

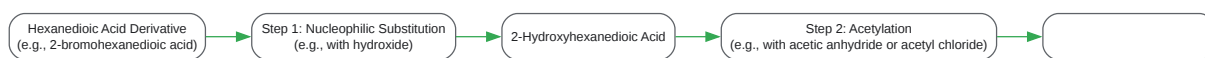
Property	Value
Molecular Formula	$\text{C}_6\text{H}_{10}\text{O}_4$
Molar Mass	146.14 g/mol
Melting Point	152.1 °C
Boiling Point	337.5 °C
Water Solubility	1.4 g/100 mL at 20 °C
pKa ₁	4.43
pKa ₂	5.41

General Synthetic Strategies for α -Acetoxy Carboxylic Acids

While a specific protocol for **2-acetoxyhexanedioic acid** is not available, a general approach for the synthesis of α -acetoxy carboxylic acids can be conceptualized. A plausible synthetic route could involve the α -hydroxylation of hexanedioic acid followed by acetylation.

Conceptual Experimental Workflow: Synthesis of **2-Acetoxyhexanedioic Acid**

This diagram illustrates a hypothetical two-step synthesis of **2-acetoxyhexanedioic acid** from a suitable precursor.



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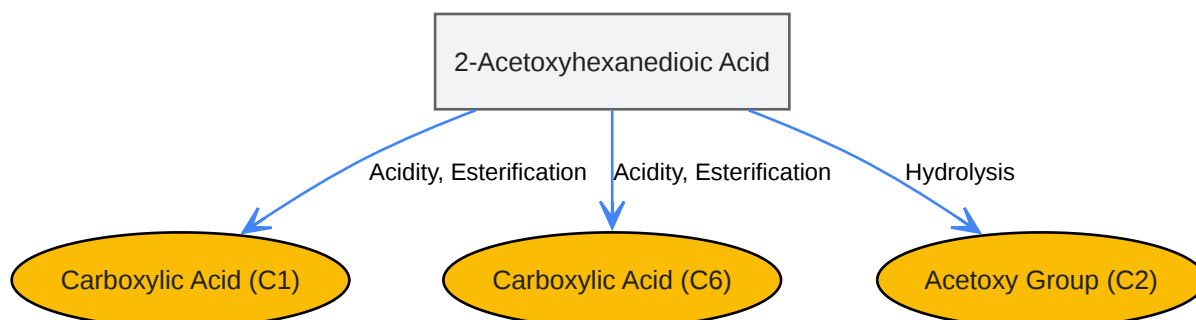
Caption: A conceptual workflow for the synthesis of **2-acetoxyhexanedioic acid**.

Logical Relationship of Functional Groups

The chemical properties of the target molecule would be dictated by the interplay of its three key functional groups: two carboxylic acids and one ester (acetoxy group).

Diagram of Functional Group Relationships

This diagram illustrates the expected chemical reactivity based on the functional groups present in **2-acetoxyhexanedioic acid**.



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Caption: Key functional groups and their potential reactivity in **2-acetoxyhexanedioic acid**.

Conclusion and Future Directions

There is currently no available scientific literature detailing the physical and chemical properties of **2-acetoxyhexanedioic acid**. The information presented herein is based on the well-characterized parent compound, hexanedioic acid, and general principles of organic synthesis and reactivity.

For researchers and drug development professionals interested in this molecule, the following steps are recommended:

- **De novo Synthesis:** Develop and execute a synthetic route to produce **2-acetoxyhexanedioic acid**. The conceptual workflow provided can serve as a starting point.
- **Structural Characterization:** Utilize analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity of the synthesized compound.
- **Physicochemical Property Determination:** Conduct experiments to measure key properties such as melting point, boiling point, solubility in various solvents, and pKa values.

This foundational work is essential before any investigation into the biological activity or potential applications of **2-acetoxyhexanedioic acid** can be undertaken.

Disclaimer: This document is intended for informational purposes only and is based on the current state of publicly available scientific knowledge. The absence of data for **2-acetoxyhexanedioic acid** should be noted, and any experimental work should be conducted with appropriate safety precautions and by qualified personnel.

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